

Physical properties of 1,6-Hexanediol (melting point, boiling point, density)

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Compound of Interest

Compound Name: 1,6-Hexanediol

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An In-depth Technical Guide to the Physical Properties of 1,6-Hexanediol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,6-Hexanediol**, a versatile diol compound. The information presented herein is intended to support research, development, and quality control activities by providing accurate data and general methodologies for its characterization.

Core Physical Properties of 1,6-Hexanediol

1,6-Hexanediol, with the chemical formula $C_6H_{14}O_2$, is a colorless, water-soluble solid at room temperature.^[1] It presents as white, waxy flakes or crystals.^{[2][3]} Its bifunctional nature, possessing two primary hydroxyl groups, makes it a valuable intermediate in the synthesis of various polymers, including polyesters and polyurethanes.^[4]

The physical characteristics of **1,6-Hexanediol** are critical for its handling, processing, and application in various chemical syntheses. The following table summarizes its key physical properties as reported in the literature.

Physical Property	Value	Units	Conditions
Melting Point	38 - 45	°C	-
315	K	-	
108	°F	-	
Boiling Point	208 - 260	°C	@ 760 mmHg
481 - 523	K	@ 1013 hPa	
406	°F	-	
Density	0.95 - 1.0443	g/cm ³	@ 20-25 °C

Note: The ranges in the values reflect data from multiple sources and can be attributed to variations in experimental conditions and sample purity.

Experimental Protocols for Physical Property Determination

While specific, detailed experimental protocols for determining the physical properties of **1,6-Hexanediol** are not readily available in the public domain, the following sections describe the general, well-established methodologies used for such characterizations.

2.1. Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a crystalline solid like **1,6-Hexanediol**, this is typically a sharp, well-defined temperature range.

A common laboratory method for determining the melting point is the capillary tube method.

- Apparatus: A melting point apparatus (e.g., Thiele tube or a digital melting point device), a capillary tube sealed at one end, a thermometer, and a heating medium (e.g., mineral oil).
- Procedure:

- A small, finely powdered sample of **1,6-Hexanediol** is packed into the sealed end of a capillary tube.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in a heating bath within the melting point apparatus.
- The temperature of the bath is raised slowly and steadily.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has melted is recorded as the end of the melting range.

2.2. Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

For a high-boiling liquid like **1,6-Hexanediol**, a micro boiling point determination method is often employed to minimize the use of the substance and reduce potential hazards.[\[5\]](#)

- Apparatus: A small test tube, a capillary tube sealed at one end, a thermometer, and a heating apparatus (e.g., Thiele tube with mineral oil).[\[5\]](#)
- Procedure:
 - A few drops of **1,6-Hexanediol** are placed in the small test tube.[\[5\]](#)
 - The sealed capillary tube is placed, open end down, into the test tube.[\[5\]](#)
 - The test tube is attached to a thermometer and heated in a Thiele tube.[\[5\]](#)
 - As the temperature rises, air trapped in the capillary tube will bubble out.[\[5\]](#)

- When the liquid reaches its boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.^[5]
- The heat is then removed, and the liquid is allowed to cool.
- The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

2.3. Density Determination

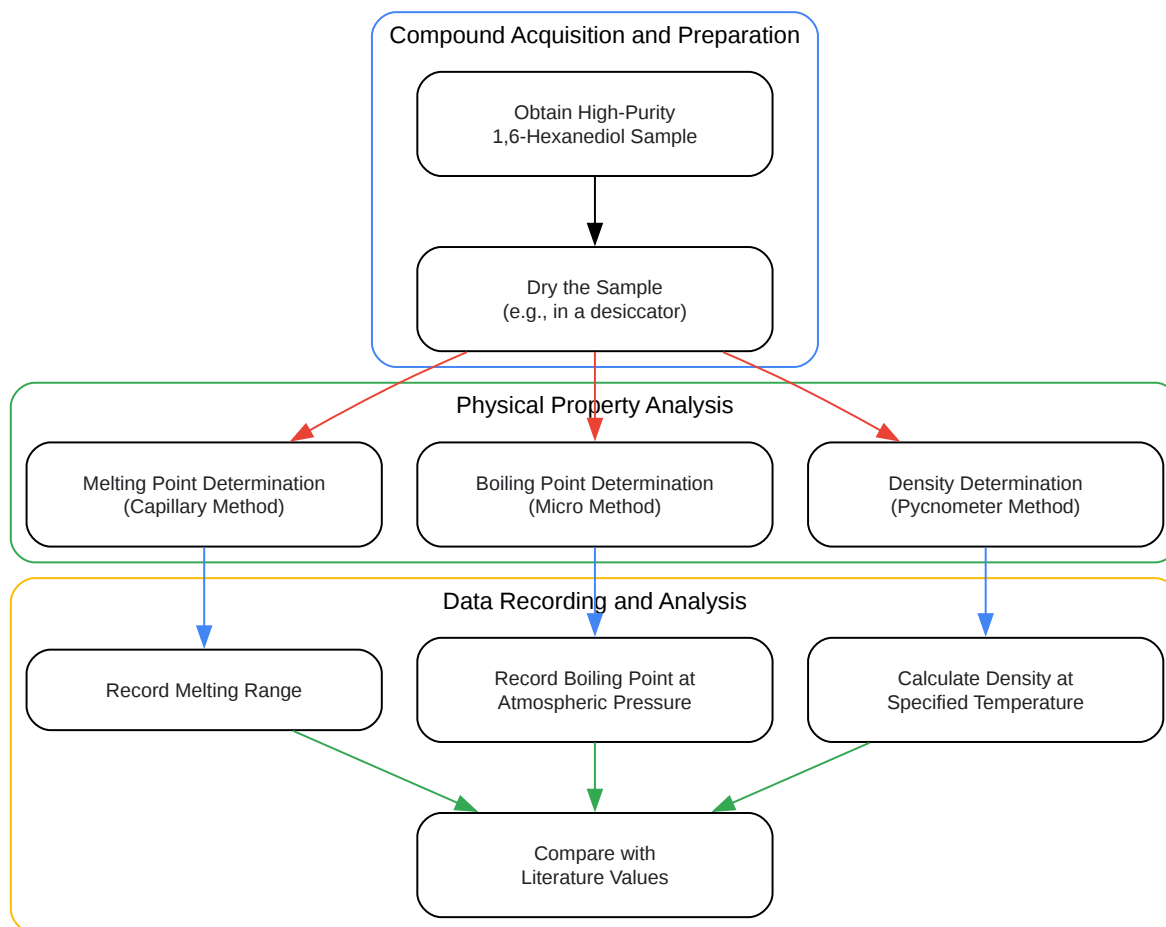
Density is the mass of a substance per unit volume. For a solid like **1,6-Hexanediol** at room temperature, its density is typically determined once it is melted.

A straightforward method for determining the density of a liquid is by using a pycnometer or a density bottle.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), a balance, and a temperature-controlled water bath.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with distilled water of a known density and weighed again at a specific temperature to determine its volume.
 - The pycnometer is emptied, dried, and then filled with molten **1,6-Hexanediol**.
 - The filled pycnometer is brought to the desired temperature in a water bath and then weighed.
 - The density of the **1,6-Hexanediol** is calculated by dividing the mass of the diol by the volume of the pycnometer.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of the physical properties of a chemical compound such as **1,6-Hexanediol**.



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Caption: Workflow for Physical Property Determination.

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